

A Comparative Guide to the Crystal Structures of Tetraamminecopper(II) Salts

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Compound of Interest

Compound Name: *Tetraamminecopper(II) sulfate hydrate*

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This guide provides a detailed comparison of the crystal structures of four common tetraamminecopper(II) salts: sulfate, nitrate, perchlorate, and tetrafluoroborate. Understanding the solid-state structure of these coordination complexes is crucial for applications in catalysis, materials science, and as precursors in chemical synthesis. This document summarizes key crystallographic data, outlines experimental protocols for their characterization, and visualizes the structural relationships.

Comparison of Crystallographic Data

The structural diversity of tetraamminecopper(II) salts is primarily influenced by the nature of the counter-anion and the presence of solvent molecules, which affect the crystal packing and the coordination geometry around the copper(II) center. The d^9 electronic configuration of Cu(II) often leads to Jahn-Teller distortions, resulting in coordination geometries that deviate from perfect octahedral symmetry.

Parameter	Tetraamminecopper(II) Sulfate Monohydrate	Tetraamminecopper(II) Nitrate	Tetraamminecopper(II) Perchlorate	Tetraamminecopper(II) Tetrafluoroborate
Chemical Formula	[Cu(NH ₃) ₄ (H ₂ O)]SO ₄	--INVALID-LINK-- 2	--INVALID-LINK-- 2	--INVALID-LINK-- 2
Crystal System	Orthorhombic[1][2]	Orthorhombic (at RT)[3], Monoclinic (at 77K)[3]	Data not available in published literature	Data not available in published literature
Space Group	Pnma[1][2]	Pnnm (at RT)[3], P2 ₁ /n (at 77K)[3]	Data not available	Data not available
Coordination Geometry	Square pyramidal[1][4]	Distorted Octahedral	Expected to be square planar or distorted octahedral	Expected to be square planar or distorted octahedral
Cu-N Bond Lengths (Å)	~2.10[1][4]	~2.00	Not determined	Not determined
Axial Ligand & Bond Length (Å)	H ₂ O, ~2.33[1][4]	2 x O(NO ₃ ⁻), ~2.5	Not determined	Not determined

Experimental Protocols

The characterization of these tetraamminecopper(II) salts involves their synthesis, crystallization, and subsequent analysis by single-crystal X-ray diffraction.

Synthesis of Tetraamminecopper(II) Salts

1. Tetraamminecopper(II) Sulfate Monohydrate: This complex is typically synthesized by adding a concentrated aqueous solution of ammonia to a saturated aqueous solution of copper(II) sulfate pentahydrate.[4] The deep blue precipitate of the complex is then induced by the addition of ethanol or isopropanol.[4] For growing large, well-defined crystals, a slow diffusion

method where ethanol is layered over the aqueous ammoniacal copper solution can be employed over a period of several days.[5]

2. Tetraamminecopper(II) Nitrate: The synthesis involves the reaction of copper(II) nitrate with a concentrated ammonia solution.[6] Crystals can be obtained by slow evaporation of the resulting deep blue solution or by precipitation with a less polar solvent like acetone.[6]

3. Tetraamminecopper(II) Perchlorate: Caution: Tetraamminecopper(II) perchlorate is an energetic material and should be handled with appropriate safety precautions. It can be prepared by dissolving copper(II) perchlorate hexahydrate in aqueous ammonia.[7] Cooling the solution leads to the crystallization of the dark blue product.[7]

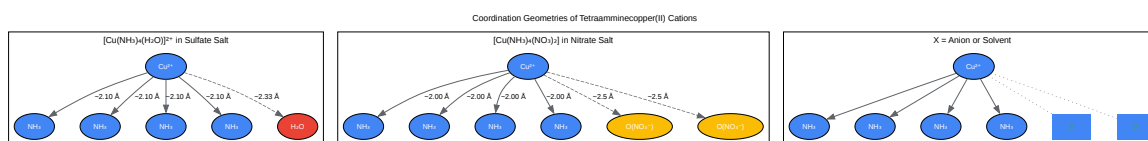
4. Tetraamminecopper(II) Tetrafluoroborate: While the crystal structure of the simple tetraammine salt is not well-documented, its synthesis would be expected to follow a similar procedure involving the reaction of copper(II) tetrafluoroborate with concentrated ammonia.

Single-Crystal X-ray Diffraction

A suitable single crystal of the tetraamminecopper(II) salt is selected and mounted on a goniometer. X-ray diffraction data is collected at a specific temperature (e.g., room temperature or a low temperature like 100 K) using a diffractometer equipped with a monochromatic X-ray source (e.g., Mo K α or Cu K α radiation). The collected diffraction data is then processed to determine the unit cell parameters and space group. The crystal structure is solved using direct methods or Patterson methods and subsequently refined using full-matrix least-squares techniques. This refinement process yields the final atomic coordinates, bond lengths, and bond angles.

Visualization of Crystal Structures

The following diagrams illustrate the coordination environment of the copper(II) ion in the known crystal structures and a generalized representation of the tetraamminecopper(II) cation.



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Figure 1: Coordination environments of the copper(II) ion in different tetraammine salts.

The diagram illustrates the square pyramidal geometry in the sulfate monohydrate, the distorted octahedral geometry in the nitrate salt, and a generalized structure for the tetraamminecopper(II) cation where axial positions can be occupied by counter-anions or solvent molecules.

In summary, the crystal structures of tetraamminecopper(II) salts exhibit variability primarily in their axial coordination due to the influence of the counter-anion and the incorporation of solvent molecules. While the sulfate and nitrate salts have been well-characterized, further research is needed to fully elucidate the solid-state structures of the perchlorate and tetrafluoroborate analogues.

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